

# How to dissolve and prepare Endosidin 2 for experiments

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## Compound of Interest

Compound Name: Endosidin 2

Cat. No.: B593817

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## Application Notes and Protocols for Endosidin 2

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution, preparation, and experimental use of **Endosidin 2** (ES2), a selective inhibitor of the exocyst complex subunit EXO70.

## Product Information

Property	Value	Reference
Synonyms	ES2	[1]
Molecular Formula	C <sub>15</sub> H <sub>12</sub> FIN <sub>2</sub> O <sub>3</sub>	[1]
Molecular Weight	414.17 Da	[1][2]
CAS Number	1839524-44-5	[1]
Mechanism of Action	Selective inhibitor of the EXO70 subunit of the exocyst complex, disrupting exocytosis and endosomal recycling.[3][4] [5]	

## Solubility and Stock Solution Preparation

**Endosidin 2** is soluble in several organic solvents. Dimethyl sulfoxide (DMSO) is the most commonly used solvent for preparing stock solutions.

Solvent	Solubility	Reference
DMSO	30 mg/mL; 100 mg/mL (with sonication)	<a href="#">[1]</a> <a href="#">[6]</a>
DMF	30 mg/mL	<a href="#">[1]</a>
Ethanol	0.25 mg/mL	<a href="#">[1]</a>

Protocol for Preparing a 40 mM Stock Solution in DMSO:

This protocol is adapted from a study on exocytosis modulators in Arabidopsis.[\[2\]](#)

Materials:

- **Endosidin 2** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Microcentrifuge tubes
- Vortex mixer
- Pipettes and sterile tips

Procedure:

- Weigh 82.8 mg of **Endosidin 2** powder and transfer it to a suitable container.
- Add DMSO to a final volume of 5 mL.[\[2\]](#)
- Vortex the solution until the **Endosidin 2** is completely dissolved. Gentle warming or sonication may be required to fully dissolve the compound.[\[6\]](#)

- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[\[3\]](#)[\[6\]](#)

## Experimental Protocols

**Endosidin 2** has been utilized in a variety of experimental settings, primarily in plant biology to study membrane trafficking, and also in mammalian and fungal systems.

## Plant Biology Applications

### A. Arabidopsis thaliana Root Growth Inhibition Assay

This assay is used to determine the dose-dependent effect of **Endosidin 2** on plant growth.

- **Experimental Setup:** Arabidopsis thaliana seedlings are grown on vertical agar plates containing various concentrations of **Endosidin 2**.[\[2\]](#)
- **Media Preparation:** Prepare half-strength Murashige and Skoog ( $\frac{1}{2}$  MS) media with 1% (w/v) sucrose and 0.8% (w/v) agar. After autoclaving and cooling, add the required volume of **Endosidin 2** stock solution and an equivalent volume of DMSO for the mock control plates.[\[2\]](#)
- **Working Concentrations:** 15  $\mu$ M to 25  $\mu$ M have been shown to cause modest root growth inhibition.[\[2\]](#) Higher concentrations can also be tested.
- **Incubation:** Grow seedlings vertically under continuous light ( $130 \mu\text{mol m}^{-2} \text{s}^{-1}$ ) at 23°C.[\[2\]](#)
- **Data Analysis:** Measure the primary root length after a set number of days (e.g., 5 days) and compare the measurements of treated seedlings to the mock-treated controls.[\[2\]](#)

### B. PIN2 Protein Localization in Arabidopsis Root Epidermal Cells

This experiment investigates the effect of **Endosidin 2** on the subcellular localization of the auxin transporter PIN2.

- Plant Material: *Arabidopsis thaliana* seedlings expressing a fluorescently tagged PIN2 protein (e.g., PIN2-GFP).
- Treatment: Treat 6-day-old seedlings with 40  $\mu$ M **Endosidin 2** in liquid ½ MS media for 2 hours. Use a 0.5% DMSO solution as a mock control.[\[7\]](#)[\[8\]](#)
- Imaging: Mount the seedlings on a microscope slide and visualize the localization of the fluorescently tagged PIN2 protein using a confocal microscope.
- Expected Outcome: **Endosidin 2** treatment is expected to reduce the fluorescence intensity of PIN2 at the plasma membrane and cause its accumulation in intracellular compartments, such as late endosomes/pre-vacuolar compartments.[\[3\]](#)[\[4\]](#)[\[6\]](#)

#### C. Polarized Growth Inhibition in *Physcomitrium patens*

This protocol assesses the impact of **Endosidin 2** on the polarized growth of the moss *Physcomitrium patens*.

- Experimental System: *P. patens* protonemal cells.
- Treatment: Expose the moss to increasing concentrations of **Endosidin 2**. The reported IC<sub>50</sub> for growth inhibition is between 8.8 and 12.3  $\mu$ M.[\[9\]](#)[\[10\]](#) At 50  $\mu$ M, tip-growing cells have been observed to rupture.[\[9\]](#)[\[10\]](#)
- Data Analysis: Quantify the effect on polarized growth by measuring parameters such as the area and solidity of the moss protonemata.[\[10\]](#)

## Mammalian Cell Applications

#### A. Neurite Outgrowth Assay in PC12 Cells

This assay can be used to study the effect of **Endosidin 2** on neuronal differentiation, particularly in the context of LRRK2 pathology.

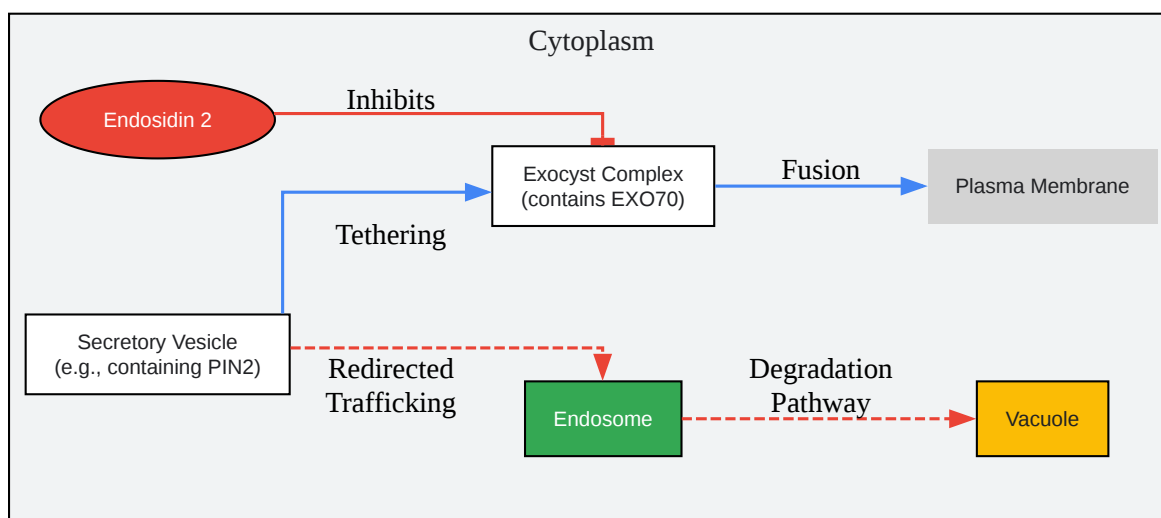
- Cell Line: PC12 cells, which are a rat pheochromocytoma cell line that can be induced to differentiate into neuron-like cells.

- Treatment: Treat PC12 cells with **Endosidin 2** at concentrations of 2.5  $\mu\text{M}$  or 5  $\mu\text{M}$  in the presence of Nerve Growth Factor (NGF) to induce differentiation.[11]
- Incubation: Incubate the cells for a period sufficient to observe neurite outgrowth (e.g., 7 days).[11]
- Analysis: Fix and stain the cells to visualize neurites. The effect of **Endosidin 2** on neurite extension can be quantified by measuring the length and number of neurites per cell.[11]

## Signaling Pathways and Workflows

### Endosidin 2 Mechanism of Action

**Endosidin 2** targets the EXO70 subunit of the exocyst complex, which is a key player in the tethering of secretory vesicles to the plasma membrane during exocytosis. By inhibiting EXO70, **Endosidin 2** disrupts this process.

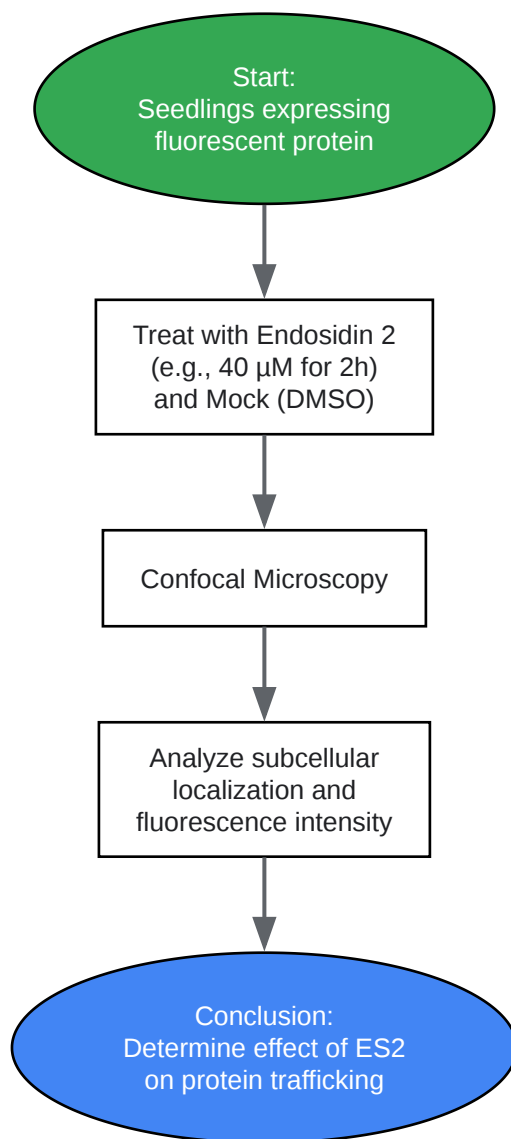


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Caption: Mechanism of **Endosidin 2** action.

Experimental Workflow for Protein Localization Studies

The following diagram illustrates a typical workflow for investigating the effect of **Endosidin 2** on protein localization in plant cells.



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Caption: Workflow for protein localization experiments.

## Summary of Quantitative Data

Experiment Type	Organism/Cell Line	Endosidin 2 Concentration	Incubation Time	Observed Effect	Reference
Root Growth Assay	Arabidopsis thaliana	15-25 $\mu$ M	5 days	Modest inhibition of root growth	<a href="#">[2]</a>
PIN2 Localization	Arabidopsis thaliana	40 $\mu$ M	2 hours	Reduced PIN2 at plasma membrane, accumulation in endosomes	<a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
PIN2,3,4 Aggregation	Arabidopsis thaliana	50 $\mu$ M	1.5-3 hours	Formation of abnormal cytoplasmic aggregates	<a href="#">[3]</a> <a href="#">[6]</a>
Polarized Growth	Physcomitrium patens	8.8-12.3 $\mu$ M (IC50)	3 days	Inhibition of polarized growth	<a href="#">[9]</a> <a href="#">[10]</a>
Cell Rupture	Physcomitrium patens	50 $\mu$ M	N/A	Rupture of tip-growing cells	<a href="#">[9]</a>
Neurite Outgrowth	PC12 cells	2.5-5 $\mu$ M	7 days	Rescue of LRRK2-induced inhibition of neurite outgrowth	<a href="#">[11]</a>

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## References

- 1. caymanchem.com [caymanchem.com]
- 2. A chemical genetic screen with the EXO70 inhibitor Endosidin2 uncovers potential modulators of exocytosis in Arabidopsis - PMC [pmc.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Endosidin2-14 Targets the Exocyst Complex in Plants and Fungal Pathogens to Inhibit Exocytosis - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Endosidin2 targets conserved exocyst complex subunit EXO70 to inhibit exocytosis (Journal Article) | OSTI.GOV [osti.gov]
- 6. file.medchemexpress.com [file.medchemexpress.com]
- 7. Frontiers | The EXO70 inhibitor Endosidin2 alters plasma membrane protein composition in Arabidopsis roots [frontiersin.org]
- 8. The EXO70 inhibitor Endosidin2 alters plasma membrane protein composition in Arabidopsis roots - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Inhibition of the Exocyst Complex with Endosidin 2 Reduces Polarized Growth in Physcomitrium patens - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Inhibition of the Exocyst Complex with Endosidin 2 Reduces Polarized Growth in Physcomitrium patens. | microPublication [micropublication.org]
- 11. mdpi.com [mdpi.com]
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